

An In-depth Technical Guide to the Physical Properties of Butyl Butyryllactate

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Compound of Interest

Compound Name: *Butyl butyryllactate*

Cat. No.: B1580533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Butyl butyryllactate** (CAS No. 7492-70-8), a versatile ester with applications in the flavor, fragrance, and pharmaceutical industries. This document outlines its boiling point and density, details the experimental methodologies for their determination, and presents a generalized workflow for these analytical procedures.

Physical Properties of Butyl Butyryllactate

Butyl butyryllactate is a colorless to pale yellow liquid with a characteristic sweet, buttery, and creamy odor.^{[1][2]} It is a diester formed from the condensation of 2-(butanoyloxy)propanoic acid with butan-1-ol.^[1] Its key physical properties are summarized in the table below. It is important to note that variations in reported values can be attributed to differences in measurement conditions and sample purity.

Table 1: Summary of Physical Properties of **Butyl Butyryllactate**

Physical Property	Reported Values	Conditions
Boiling Point	254 - 256 °C	Atmospheric Pressure
~210 °C	Not specified	
233.49 °C	EPI 4.0 Prediction	
272.1 °C	760 mmHg	
236 °C	Not specified	
250-255 °C	Not specified	
90 °C	2 mmHg (Reduced Pressure) [3][4][5][6][7]	
Density	0.966 - 0.978 g/cm ³	Not specified
0.972 g/mL	25 °C[3][4]	
0.984 - 0.988 g/cm ³	25 °C	
0.994 g/cm ³	Not specified	
1.02 g/cm ³	Not specified	

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density is crucial for the characterization, quality control, and process development of **Butyl butyryllactate**. The following sections detail standard experimental methodologies for these measurements.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant. Several methods can be employed for its determination.

a) Distillation Method

This is a classical and widely used method for determining the boiling point of a liquid, especially when a sufficient quantity of the sample is available (typically $> 5 \text{ mL}$).

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place a known volume of **Butyl butyryllactate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - Begin heating the flask gently.
 - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.
 - For boiling points measured at pressures other than atmospheric pressure (760 mmHg), a pressure correction is necessary.

b) Thiele Tube Method (Micro-method)

This method is suitable when only a small sample of **Butyl butyryllactate** is available.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil, and a heat source.
- Procedure:
 - A few drops of **Butyl butyryllactate** are placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density is defined as the mass of a substance per unit volume. It is an important parameter for quality control and for converting mass to volume measurements.

a) Pycnometer Method

This is a highly accurate method for determining the density of liquids.

- Apparatus: Pycnometer (a glass flask with a precisely known volume), analytical balance, and a constant temperature water bath.
- Procedure:
 - Clean and dry the pycnometer thoroughly and determine its mass ($m_{\text{pycnometer}}$).
 - Fill the pycnometer with distilled water of a known temperature and density, and weigh it ($m_{\text{pycnometer+water}}$). The volume of the pycnometer can then be calculated.
 - Empty and dry the pycnometer again.
 - Fill the pycnometer with **Butyl butyryllactate** and bring it to the same temperature as the water in the water bath.
 - Weigh the pycnometer filled with the sample ($m_{\text{pycnometer+sample}}$).

- The mass of the **Butyl butyryllactate** sample is calculated by subtracting the mass of the empty pycnometer.
- The density is then calculated by dividing the mass of the sample by the volume of the pycnometer.

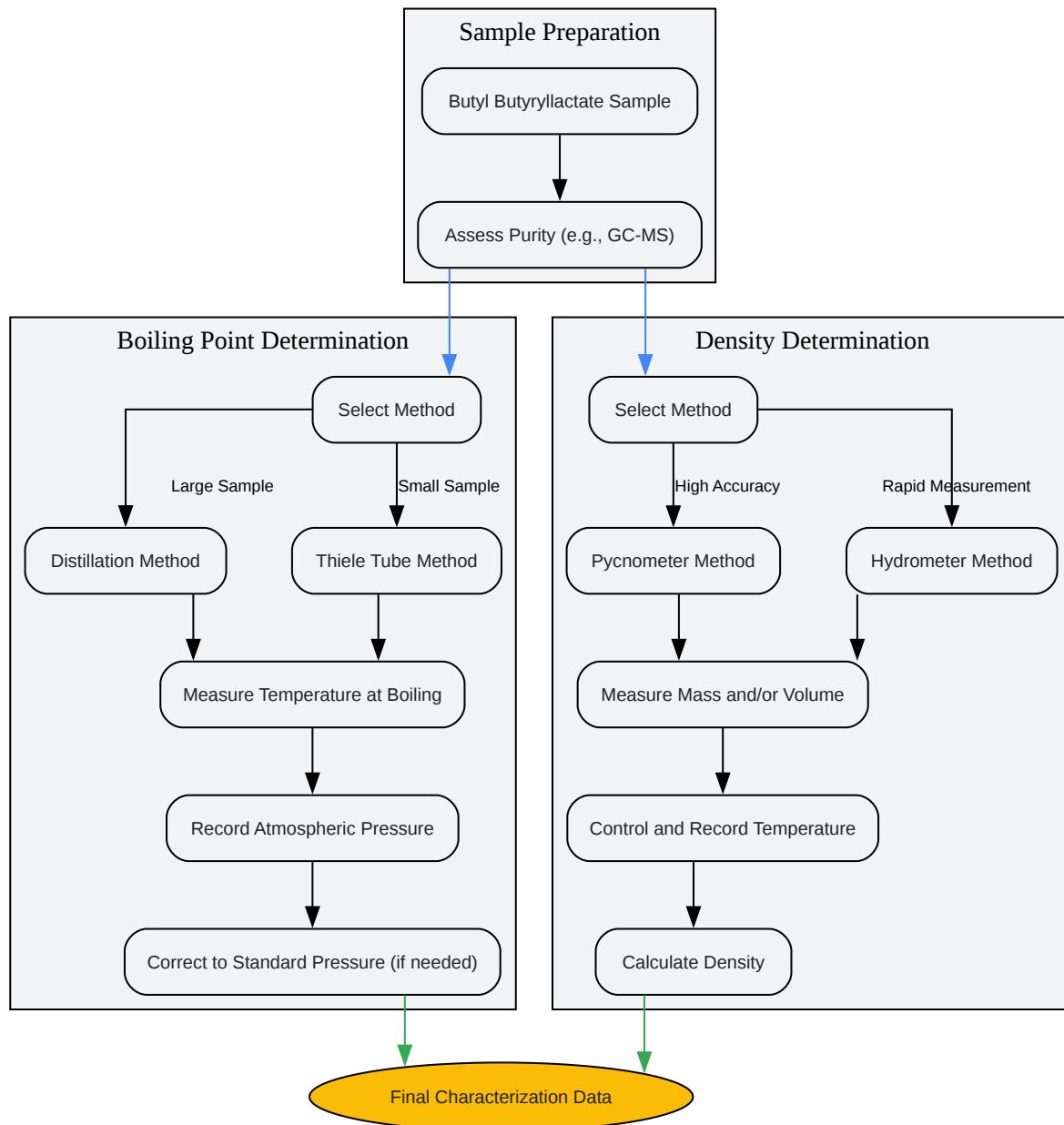
b) Hydrometer Method

This method provides a direct and rapid measurement of density.

- Apparatus: Hydrometer, a graduated cylinder of appropriate size.
- Procedure:
 - Pour the **Butyl butyryllactate** sample into a clean, dry graduated cylinder, ensuring there is enough liquid to allow the hydrometer to float freely without touching the sides or bottom.
 - Gently lower the hydrometer into the liquid and give it a slight spin to ensure it is floating vertically.
 - Read the density value from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem. The reading should be taken from the bottom of the meniscus.

Mandatory Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound like **Butyl butyryllactate**.

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